

Proper Disposal of 2,10-Dodecadiyne: A Procedural Guide

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Compound of Interest

Compound Name: 2,10-Dodecadiyne

Cat. No.: B1219805

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The proper disposal of **2,10-Dodecadiyne** is a critical component of laboratory safety and environmental responsibility. As a combustible organic compound, it must be treated as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[1][2]} The required method of disposal is collection by a licensed hazardous waste management company for incineration or other approved treatment.^[3]

Laboratory personnel are responsible for the correct identification, segregation, and packaging of **2,10-Dodecadiyne** waste to ensure it is handled safely from the point of generation to its final disposal.^{[4][5]} This involves following established protocols for hazardous waste management as mandated by local, regional, and national regulations.^[5]

Hazard and Disposal Summary

The following table summarizes key data for the handling and disposal of **2,10-Dodecadiyne**. While the Safety Data Sheet (SDS) under OSHA 2012 may not list specific required hazard pictograms, related combustible alkynes carry classifications that should be considered for prudent handling.^{[3][5]}

Parameter	Information	Citation
Chemical Name	2,10-Dodecadiyne	
CAS Number	31699-38-4	[5]
Physical State	Liquid	[5]
GHS Hazard Profile*	Combustible Liquid: (Category 4, H227) Keep away from heat and open flames. Aspiration Hazard: (Category 1, H304) May be fatal if swallowed and enters airways.	[3]
Primary Disposal Route	Collection for an approved hazardous waste disposal plant.	[3]
Prohibited Disposal	Do not dispose down the sink or in regular trash. Evaporation is not an acceptable disposal method.	[6][7]
Container Type	Use a sturdy, leak-proof container compatible with organic solvents. Plastic is often preferred. Ensure the container can be securely closed.	[7][8]
Waste Segregation	Segregate as a non-halogenated organic solvent. Do not mix with incompatible waste streams such as acids, bases, or oxidizers.	[4][9]
Storage Location	Store in a designated and marked Satellite Accumulation Area (SAA) at or near the point of generation. The SAA should	[4][8][10]

have secondary containment
to capture any potential leaks.

Note: GHS Hazard Profile is based on a similar combustible hydrocarbon and should be used as a guideline for safe handling.

Protocol for Waste Collection and Disposal

This protocol outlines the step-by-step procedure for the safe accumulation and disposal of **2,10-Dodecadiyne** waste in a laboratory setting.

Materials:

- Appropriate chemical waste container (e.g., plastic solvent carboy)
- Hazardous waste label/tag
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Secondary containment bin

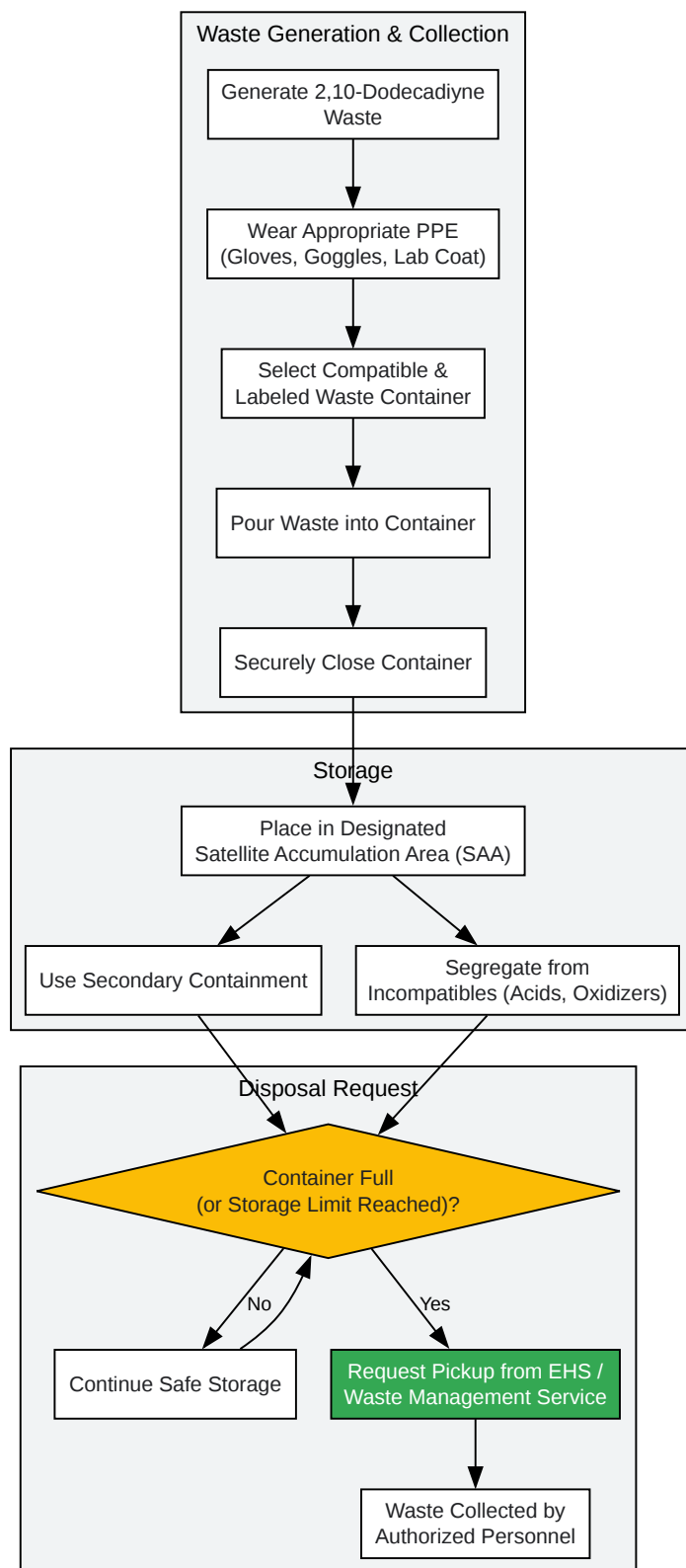
Procedure:

- Container Preparation:
 - Select a clean, sturdy, and chemically compatible container with a secure screw-top cap.
[\[7\]](#)
 - Affix a hazardous waste label to the container before adding any waste.[\[4\]](#)
- Waste Collection:
 - While wearing appropriate PPE, carefully pour the **2,10-Dodecadiyne** waste into the designated container.
 - On the hazardous waste label, clearly list "**2,10-Dodecadiyne**" and its percentage in the waste mixture. List all other components, ensuring the total composition equals 100%.[\[9\]](#)

- Keep the waste container securely closed at all times, except when actively adding waste.
[10]
- Storage in Satellite Accumulation Area (SAA):
 - Place the waste container in a designated SAA. This area must be at or near the point of waste generation.[8]
 - Ensure the container is stored within a secondary containment unit, such as a large plastic tub, to prevent spills from reaching drains.[4][10]
 - Segregate the **2,10-Dodecadiyne** waste container from incompatible materials like acids, bases, and oxidizers.[9]
- Requesting Disposal:
 - Monitor the level of waste in the container. Do not fill beyond 90% capacity.
 - Once the container is full, or before the storage time limit (typically 12 months for SAAs) is reached, arrange for disposal.[8]
 - Follow your institution's specific procedure to request a pickup from the Environmental Health and Safety (EHS) or a contracted hazardous waste disposal service.[6][10] This is often done via an online request form or a dedicated waste disposal hotline.[7][10]
 - Fill in the "full" date on the hazardous waste tag when the container is ready for pickup.[6]
- Handling Empty Containers:
 - A container that previously held **2,10-Dodecadiyne** should be completely emptied, leaving as little residue as possible.[6]
 - Deface or remove the original chemical label and dispose of the empty container as regular trash, unless it held an acutely hazardous "P-listed" waste.[6]

Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points for the proper disposal of **2,10-Dodecadiyne** waste.



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Caption: Workflow for the safe disposal of **2,10-Dodecadiyne** waste.

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